

An In-depth Technical Guide to 3-Phenoxyphenylacetonitrile (CAS 51632-29-2)

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Compound of Interest

Compound Name: 3-Phenoxyphenylacetonitrile

Cat. No.: B179426

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Phenoxyphenylacetonitrile**, a key chemical intermediate. The document details its physicochemical properties, safety and toxicological data, primary applications, and generalized experimental workflows for its synthesis and analysis.

Physicochemical Properties

3-Phenoxyphenylacetonitrile is an organic compound that typically presents as a colorless oil or liquid.^{[1][2]} Its aromatic structure, featuring both a phenoxy group and an acetonitrile functional group, makes it a valuable building block in organic synthesis.^[2]

Below is a summary of its key physicochemical properties:

Property	Value	Source
CAS Number	51632-29-2	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₁ NO	[1] [2] [3]
Molecular Weight	209.24 g/mol	[1] [3]
Boiling Point	137 °C at 0.3 mmHg	[1] [3]
Density	1.124 g/mL at 25 °C	[1] [3]
Refractive Index (n _{20/D})	1.578	[1] [3]
Flash Point	>110 °C (>230 °F)	[1]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate. [1] Limited solubility in water is expected due to its hydrophobic phenyl groups. [2]	[1] [2]
Physical Form	Oil / Liquid	[1] [2]
Color	Colorless	[1]
Storage Temperature	Room Temperature, sealed in a dry environment.	[1]

Safety and Toxicological Data

As a nitrile-containing compound, **3-Phenoxyphenylacetonitrile** requires careful handling. The primary hazards are associated with acute toxicity if swallowed, inhaled, or in contact with skin, as well as causing skin and eye irritation.

Hazard Information	Details	Source
GHS Signal Word	Warning	[4]
Hazard Statements	H302: Harmful if swallowed. [4] H312: Harmful in contact with skin. [4] H315: Causes skin irritation. [4] H319: Causes serious eye irritation. [4] H332: Harmful if inhaled. [4] H335: May cause respiratory irritation. [4]	[4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

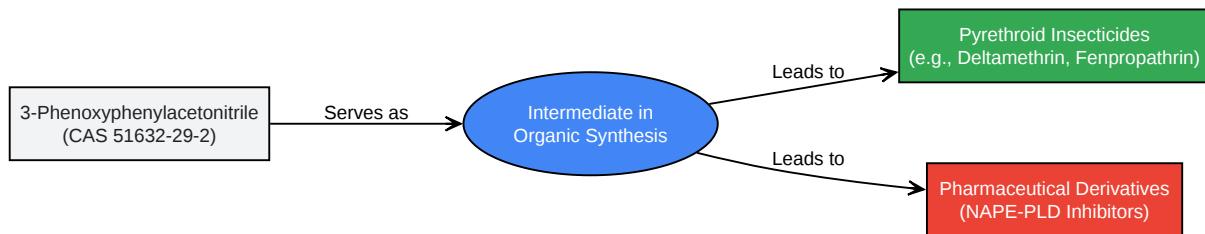
Note: Specific LD50/LC50 toxicological data for **3-Phenoxyphenylacetonitrile** is not readily available in the provided search results.[\[5\]](#)

Core Applications and Significance

3-Phenoxyphenylacetonitrile is a significant intermediate in the synthesis of various agrochemicals and pharmaceuticals.[\[2\]](#)

- Pyrethroid Insecticides: Its most notable application is as a precursor in the production of synthetic pyrethroids, such as Deltamethrin, Esfenvalerate, and Fenpropathrin.[\[1\]\[6\]](#) The related compound, 3-phenoxymandelonitrile, which can be synthesized from 3-phenoxybenzaldehyde, serves as a crucial alcohol component in the ester structure of these insecticides.[\[6\]](#)

- Pharmaceutical Research: It is used in the preparation of pyrimidine derivatives that act as inhibitors of N-acylphosphatidylethanolamine phospholipase D (NAPE-PLD), indicating its utility in drug discovery and development.[1]



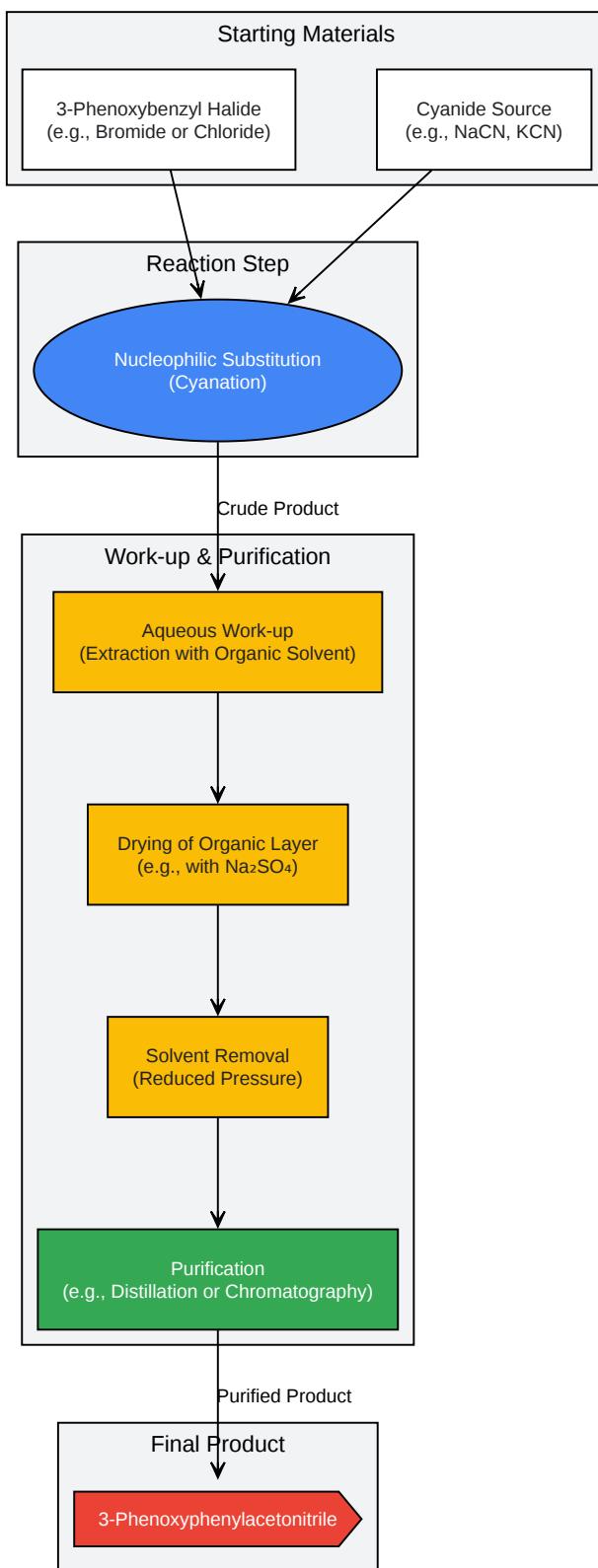
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Caption: Logical relationship of **3-Phenoxyphenylacetonitrile** to its applications.

Experimental Protocols and Methodologies

Detailed, peer-reviewed experimental protocols for the specific synthesis and analysis of **3-Phenoxyphenylacetonitrile** were not found in the initial search. However, based on standard organic chemistry principles and methods for related compounds, generalized workflows can be proposed.

The synthesis of arylacetonitriles often involves the cyanation of a corresponding benzyl halide or alcohol. For **3-Phenoxyphenylacetonitrile**, a plausible route involves the reaction of a 3-phenoxybenzyl derivative with a cyanide salt.



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Caption: Generalized workflow for the synthesis of **3-Phenoxyphenylacetonitrile**.

The analysis of **3-Phenoxyphenylacetonitrile**, particularly in complex matrices like environmental or biological samples, would likely follow standard procedures for semi-volatile organic compounds. Gas Chromatography (GC) coupled with Mass Spectrometry (MS) is a common and effective method.



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